

1-Bromonaphthalene: A Comprehensive Technical Guide to its Physical Properties and Hazards

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Compound of Interest

Compound Name: 1-Bromonaphthalene

Cat. No.: B7761076

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Introduction

1-Bromonaphthalene ($C_{10}H_7Br$) is an aromatic organic compound that serves as a key intermediate in various synthetic processes within the pharmaceutical and chemical industries. [1][2] Its utility is underscored by its application in the synthesis of N-aryl imidazoles, diaryl ethers, and aryl naphthalenes, as well as its use as a solvent for certain specialized applications. [2][3][4] A thorough understanding of its physical properties and associated hazards is paramount for its safe handling, application in experimental design, and the development of robust manufacturing processes. This guide provides an in-depth overview of the core physical characteristics and safety considerations of **1-bromonaphthalene**, presented in a manner conducive to the needs of research and development professionals.

Physical Properties

1-Bromonaphthalene is a colorless to pale yellow oily liquid with a pungent odor. The quantitative physical properties of **1-bromonaphthalene** are summarized in the tables below for ease of reference and comparison.

Table 1: General and Molar Properties

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₇ Br	
Molecular Weight	207.07 g/mol	
Appearance	Colorless to pale yellow oily liquid	
Odor	Pungent	

Table 2: Thermal and Physical Constants

Property	Value	Conditions	Source(s)
Melting Point	-2 to -1 °C		
Boiling Point	133-134 °C	at 10 mmHg	
281 °C	at 760 mmHg (calculated)		
Density	1.48 g/mL	at 20 °C	
Refractive Index	1.6570	at 20 °C (n ₂₀ /D)	
Flash Point	> 110 °C	Closed Cup	
Vapor Pressure	0.00973 mmHg		

Table 3: Solubility Profile

Solvent	Solubility	Source(s)
Water	Sparingly soluble / Insoluble	
Ethanol	Miscible	
Diethyl Ether	Miscible	
Benzene	Miscible	
Chloroform	Miscible	

Hazards and Safety Information

A comprehensive understanding of the hazards associated with **1-bromonaphthalene** is crucial for ensuring laboratory and industrial safety. The following tables summarize the key hazard classifications and safety data.

Table 4: GHS Hazard Classification

Hazard Class	Category	Hazard Statement	Pictogram	Signal Word
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	Warning	
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation	Warning	
Hazardous to the Aquatic Environment, Acute Hazard	Category 1	H400: Very toxic to aquatic life	Warning	
Hazardous to the Aquatic Environment, Long-term Hazard	Category 1	H410: Very toxic to aquatic life with long lasting effects	Warning	

Sources:

Table 5: NFPA 704 Diamond

Category	Rating
Health (Blue)	2
Flammability (Red)	1
Instability (Yellow)	0
Special (White)	

Source:

Description of NFPA Ratings:

- Health (2): Can cause temporary incapacitation or residual injury.
- Flammability (1): Must be preheated before ignition can occur.
- Instability (0): Normally stable, even under fire exposure conditions, and is not reactive with water.

Experimental Protocols

The following are detailed methodologies for key experiments used to determine the physical properties of liquid organic compounds such as **1-bromonaphthalene**.

Determination of Boiling Point (Capillary Method)

Objective: To determine the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.

Methodology:

- A small amount of the liquid is placed in a small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
- The test tube is then attached to a thermometer and heated in a controlled manner using a heating bath (e.g., oil bath or a melting point apparatus with a boiling point function).
- As the liquid is heated, the air trapped in the capillary tube expands and escapes.
- When the boiling point of the liquid is reached, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.
- The heat source is then removed, and the apparatus is allowed to cool slowly.
- The boiling point is recorded as the temperature at which the liquid begins to enter the capillary tube.

Determination of Melting Point (Capillary Method)

Objective: To determine the temperature at which the solid phase of a substance is in equilibrium with its liquid phase.

Methodology:

- A small, finely powdered sample of the solidified compound is packed into a capillary tube sealed at one end.
- The capillary tube is placed in a melting point apparatus, which contains a heating block and a thermometer.
- The sample is heated at a slow, controlled rate (typically 1-2 °C per minute) near the expected melting point.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range. For a pure compound, this range is typically narrow (0.5-2 °C).

Determination of Density (Pycnometer Method)

Objective: To determine the mass per unit volume of the liquid.

Methodology:

- A pycnometer, a glass flask with a specific, accurately known volume, is first weighed empty.
- The pycnometer is then filled with the liquid, ensuring no air bubbles are trapped, and the excess liquid is removed.
- The filled pycnometer is then weighed again.
- The mass of the liquid is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer.

- The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.

Determination of Refractive Index (Abbe Refractometer)

Objective: To measure the extent to which light is bent when it passes through the liquid.

Methodology:

- A few drops of the liquid are placed on the prism of an Abbe refractometer.
- The prism is closed, and the light source is adjusted to illuminate the field of view.
- The refractometer is adjusted until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- The refractive index is read directly from the instrument's scale. The temperature should be controlled and recorded as the refractive index is temperature-dependent.

Determination of Flash Point (Closed-Cup Method)

Objective: To determine the lowest temperature at which the liquid gives off sufficient vapor to form an ignitable mixture with air in a closed container.

Methodology:

- The liquid sample is placed in a closed cup of a flash point apparatus (e.g., Pensky-Martens or Abel).
- The sample is heated at a slow, constant rate.
- At regular temperature intervals, an ignition source (a small flame or spark) is introduced into the vapor space above the liquid.
- The flash point is the lowest temperature at which the vapors of the liquid ignite with a brief flash.

Logical Relationships of Properties and Hazards

The physical properties of **1-bromonaphthalene** are intrinsically linked to its potential hazards. The following diagram illustrates these relationships.

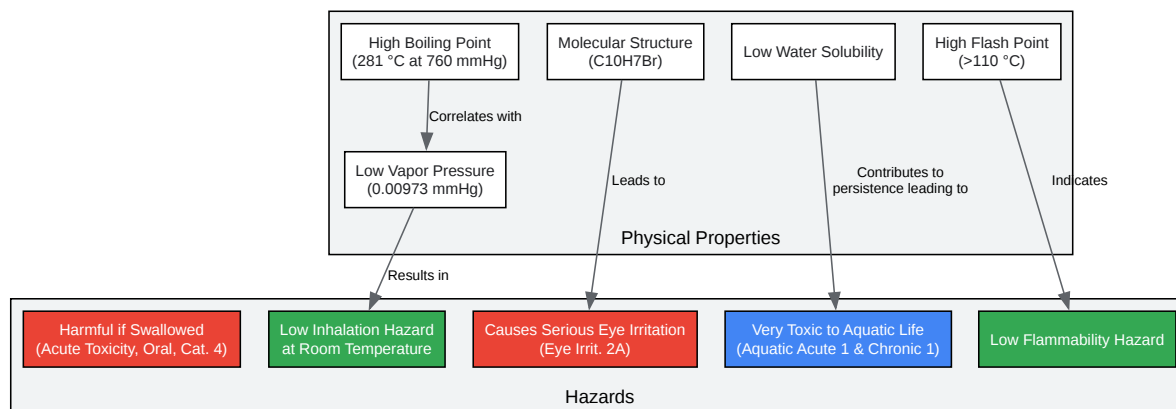


Figure 1: Relationship between Physical Properties and Hazards of 1-Bromonaphthalene

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Figure 1: Relationship between Physical Properties and Hazards of **1-Bromonaphthalene**.

Conclusion

1-Bromonaphthalene is a valuable chemical intermediate with a well-defined set of physical properties and associated hazards. Its high boiling point and low vapor pressure contribute to a reduced inhalation hazard at ambient temperatures, while its high flash point indicates a low flammability risk. However, it is classified as harmful if swallowed and causes serious eye irritation, necessitating the use of appropriate personal protective equipment and handling procedures. Furthermore, its high toxicity to aquatic life demands careful consideration for environmental containment and disposal. By adhering to the safety guidelines and understanding the physical characteristics outlined in this guide, researchers and professionals can safely and effectively utilize **1-bromonaphthalene** in their scientific endeavors.

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